

# Health and Safety Data for Arsenobetaine Bromide Handling: A Technical Guide

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## Compound of Interest

Compound Name: Arsenobetaine Bromide

Cat. No.: B140573

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the manufacturer's SDS and follow all applicable safety regulations.

## Introduction

**Arsenobetaine bromide** is an organoarsenic compound. While organoarsenic compounds are generally considered less toxic than their inorganic counterparts, recent studies have indicated that arsenobetaine can undergo biotransformation into more toxic inorganic arsenic species in mammals, highlighting the need for careful handling and a thorough understanding of its safety profile.<sup>[1][2][3][4]</sup> This guide provides a comprehensive overview of the available health and safety data for **arsenobetaine bromide**, targeted at professionals in research and drug development.

## Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **Arsenobetaine Bromide**. It is crucial for users to be aware of these discrepancies and handle the substance with appropriate caution.

One Safety Data Sheet from the National Research Council Canada states that **Arsenobetaine Bromide** is "Not classified" under GHS.<sup>[5]</sup> However, another SDS from Aaron

Chemicals provides the following classification<sup>[6]</sup>:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Furthermore, PubChem lists the following GHS classifications for the parent compound, Arsenobetaine<sup>[7]</sup>:

- Acute toxicity, oral (Category 3), H301: Toxic if swallowed.
- Acute toxicity, inhalation (Category 3), H331: Toxic if inhaled.
- Hazardous to the aquatic environment, acute hazard (Category 1), H400: Very toxic to aquatic life.
- Hazardous to the aquatic environment, long-term hazard (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Given these inconsistencies, it is recommended to handle **Arsenobetaine Bromide** as a potentially hazardous substance.

## Physical and Chemical Properties

A summary of the available physical and chemical properties for **Arsenobetaine Bromide** is provided in the table below.

Property	Value	Source
CAS Number	71642-15-4	[8][9]
Molecular Formula	C5H12AsBrO2	[9]
Molecular Weight	258.97 g/mol	[9]
Appearance	Solid	-
Solubility	No data available	-
Melting Point	No data available	-
Boiling Point	No data available	-
Density	No data available	-

## Toxicological Information

While arsenobetaine has long been considered non-toxic, recent studies in mice have shown that it can be biotransformed into inorganic arsenic (arsenate, As(V)), which is a known carcinogen.[1][2][3][4] This biotransformation suggests a potential health risk associated with long-term exposure to arsenobetaine.[1][2][4]

The table below summarizes the key toxicological findings.

Endpoint	Result	Species	Source
Biotransformation	Arsenobetaine is metabolized to inorganic arsenate (As(V)).	Mice	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Carcinogenicity (Arsenobetaine)	IARC Group 3: Not classifiable as to its carcinogenicity to humans.	-	<a href="#">[7]</a>
Carcinogenicity (Inorganic Arsenic)	IARC Group 1: Carcinogenic to humans.	-	<a href="#">[10]</a>
Acute Oral Toxicity (LD50)	No data available for Arsenobetaine Bromide.	-	-
Acute Inhalation Toxicity (LC50)	No data available for Arsenobetaine Bromide.	-	-

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **Arsenobetaine Bromide** are not readily available in the public domain. However, the methodologies from recent toxicological studies on arsenobetaine provide insight into how its biological effects are studied.

Summary of Methodology for Investigating Arsenobetaine Biotransformation in Mice:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Animal Model: C57BL/6J mice are typically used.
- Dietary Exposure: Mice are fed diets containing arsenobetaine, often sourced from marine fish muscle, for an extended period (e.g., 42 days). Control groups receive a standard diet, and other groups may be exposed to known arsenic species like arsenite (As(III)) and arsenate (As(V)) for comparison.

- **Sample Collection:** Tissues (e.g., liver, lungs, spleen, intestine, stomach, heart, kidney, muscle), urine, and feces are collected at the end of the exposure period.
- **Arsenic Speciation Analysis:** High-performance liquid chromatography coupled with inductively coupled plasma mass spectrometry (HPLC-ICP-MS) is used to separate and quantify the different arsenic species (e.g., AsB, As(III), As(V), MMA, DMA) in the collected samples.
- **Gene Expression Analysis:** The expression of genes involved in arsenic metabolism (e.g., aqp7, as3mt, sam) can be analyzed using techniques like quantitative real-time PCR (qPCR) to understand the mechanisms of biotransformation.
- **Microbiome and Metabolomics Analysis:** Analysis of the gut microbiome (e.g., via 16S rRNA gene sequencing) and metabolomics of tissues can help identify the role of gut bacteria and metabolic pathways in the biodegradation of arsenobetaine.

## Handling and Safety Precautions

Based on the available, albeit conflicting, safety data, the following handling and safety precautions are recommended.

Aspect	Recommendation	Source
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood.	[5][11]
Personal Protective Equipment (PPE)	Wear protective gloves, a lab coat, and safety glasses with side shields or goggles.	[5][6][11]
Respiratory Protection	If ventilation is inadequate, wear a suitable respirator.	[5]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	[5]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.	[11]
Spill and Disposal	For spills, avoid creating dust, collect the material, and place it in a suitable container for disposal. Dispose of waste in accordance with local, state, and federal regulations.	[5]

## Emergency Procedures

### First Aid Measures

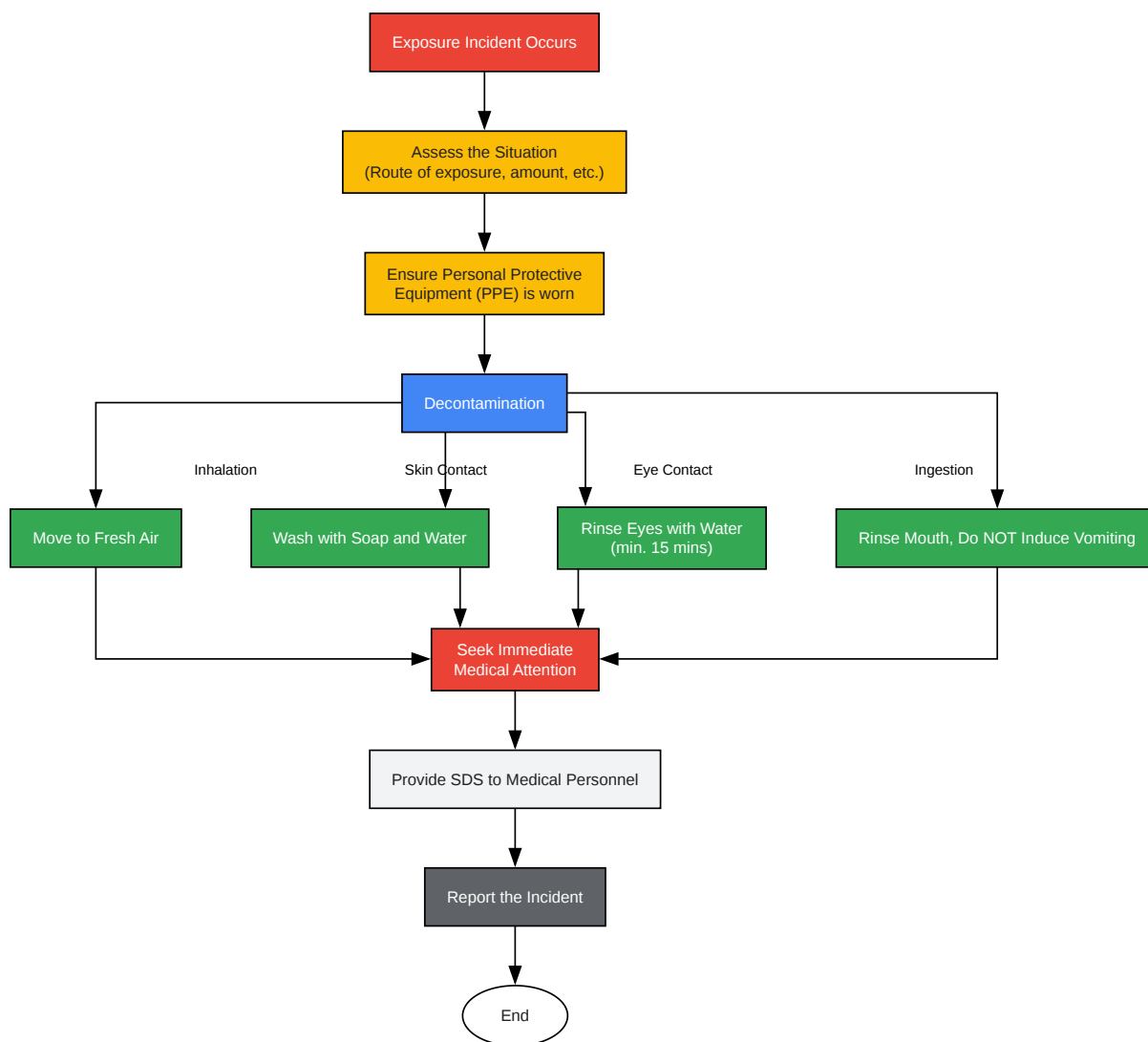
Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[6]</a> <a href="#">[11]</a>
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	<a href="#">[6]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	<a href="#">[6]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	<a href="#">[11]</a>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Specific Hazards: Not combustible. Ambient fire may liberate hazardous vapors.[\[11\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.  
[\[6\]](#)

## Visualization of Emergency Workflow

The following diagram illustrates a logical workflow for handling an exposure incident with **Arsenobetaine Bromide**.



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Caption: Workflow for Handling an **Arsenobetaine Bromide** Exposure Incident.



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